

Solubility Profile of 3-Ethoxyacrylonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethoxyacrylonitrile

Cat. No.: B1336121

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This technical guide provides a comprehensive overview of the solubility of **3-ethoxyacrylonitrile** in various solvents. The information contained herein is intended to support research, development, and formulation activities involving this compound.

Executive Summary

3-Ethoxyacrylonitrile is a versatile organic compound with applications in chemical synthesis. A thorough understanding of its solubility is crucial for its effective use in various experimental and industrial settings. This document summarizes the available quantitative solubility data, provides a qualitative assessment of its solubility in common organic solvents, and details a standard experimental protocol for solubility determination.

Physicochemical Properties of 3-Ethoxyacrylonitrile

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₅ H ₇ NO | [1] |
| Molecular Weight | 97.12 g/mol | [1] |
| Appearance | Colorless to light yellow transparent liquid | [2] |
| Density | 0.944 g/mL at 25 °C | [3] |
| Boiling Point | 90-91 °C at 19 mmHg | [4] |
| Flash Point | 82 °C (closed cup) | [3] |
| Refractive Index | n ₂₀ /D 1.454 | [4] |

Quantitative Solubility Data

Currently, specific quantitative solubility data for **3-ethoxyacrylonitrile** in a wide range of organic solvents is limited in publicly available literature. However, its solubility in water has been reported.

Table 1: Quantitative Solubility of **3-Ethoxyacrylonitrile** in Water

| Solvent | Temperature (°C) | Solubility (g/L) |
|---------|------------------|------------------|
| Water | 20 | 19 |

Source:[2][4][5]

Qualitative Solubility in Common Organic Solvents

While precise quantitative data is not available for many organic solvents, a qualitative understanding of **3-ethoxyacrylonitrile**'s solubility can be inferred from its molecular structure and the principle of "like dissolves like." **3-Ethoxyacrylonitrile** possesses both polar (nitrile and ether groups) and non-polar (ethyl and vinyl groups) characteristics, suggesting it will be soluble in a range of organic solvents.

Table 2: Qualitative Solubility Assessment of **3-Ethoxyacrylonitrile**

| Solvent | Polarity | Expected Solubility | Rationale |
|---------------|------------------|---------------------|--|
| Methanol | Polar Protic | Soluble | The presence of polar functional groups in 3-ethoxyacrylonitrile should allow for favorable interactions with polar protic solvents like methanol. |
| Ethanol | Polar Protic | Soluble | Similar to methanol, ethanol is a polar protic solvent and is expected to readily dissolve 3-ethoxyacrylonitrile. |
| Acetone | Polar Aprotic | Soluble | Acetone's polarity should facilitate the dissolution of 3-ethoxyacrylonitrile. |
| Ethyl Acetate | Moderately Polar | Soluble | As an ester with moderate polarity, ethyl acetate is likely to be a good solvent for 3-ethoxyacrylonitrile. |
| Toluene | Non-polar | Moderately Soluble | The presence of the non-polar ethyl and vinyl groups in 3-ethoxyacrylonitrile may allow for some solubility in non-polar aromatic solvents like toluene. |

| | | | |
|---------------------------|---------------|---------|--|
| Dichloromethane | Polar Aprotic | Soluble | Dichloromethane is a versatile solvent capable of dissolving a wide range of organic compounds and is expected to be a good solvent for 3-ethoxyacrylonitrile. |
| Dimethylformamide (DMF) | Polar Aprotic | Soluble | DMF is a powerful polar aprotic solvent and is very likely to dissolve 3-ethoxyacrylonitrile. |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic | Soluble | DMSO is another strong polar aprotic solvent, and 3-ethoxyacrylonitrile is expected to be highly soluble in it. |

Note: The information in Table 2 is a qualitative assessment and should be confirmed by experimental determination for any critical applications.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound. The following protocol outlines the general steps involved.

5.1. Materials and Equipment

- **3-Ethoxyacrylonitrile**
- Selected solvents of high purity

- Analytical balance
- Vials with screw caps
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

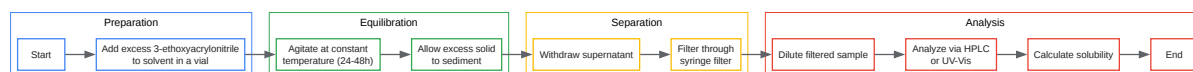
5.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **3-ethoxyacrylonitrile** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker or rotator within a constant temperature bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:
 - After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for a set period (e.g., 2 hours) to allow the excess solid to sediment.
 - Carefully withdraw a sample from the clear supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **3-ethoxyacrylonitrile**.
 - Prepare a calibration curve using standard solutions of **3-ethoxyacrylonitrile** of known concentrations to quantify the amount in the sample.
- Calculation:
 - Calculate the solubility of **3-ethoxyacrylonitrile** in the solvent using the determined concentration and the dilution factor. The solubility is typically expressed in units such as g/L or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **3-ethoxyacrylonitrile**.



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Caption: Workflow for solubility determination using the shake-flask method.

Conclusion

This technical guide has summarized the available solubility information for **3-ethoxyacrylonitrile**. While quantitative data is currently limited to its aqueous solubility, a qualitative assessment suggests good solubility in a range of common organic solvents. For applications requiring precise solubility values, the provided experimental protocol for the shake-flask method offers a reliable approach for their determination. Further experimental studies are encouraged to establish a comprehensive quantitative solubility profile of **3-ethoxyacrylonitrile** in various organic solvents to aid in its broader application in research and industry.

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